

Comprehensive Guide: Cross-Reactivity Profiling of 2-(1-Pyrrolidinylmethyl)-1,4-oxazepane

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Compound of Interest

Compound Name: 2-(1-Pyrrolidinylmethyl)-1,4-oxazepane
CAS No.: 933720-55-9
Cat. No.: B1532684

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Executive Summary & Compound Profile

2-(1-Pyrrolidinylmethyl)-1,4-oxazepane (CAS: 933720-55-9) represents a distinct chemical scaffold often explored in the development of selective Dopamine D4 receptor ligands and potential atypical antipsychotics. Unlike traditional 1,4-benzodiazepines, this compound features a saturated 1,4-oxazepane ring lacking the fused benzene moiety, coupled with a pyrrolidine side chain.

This guide addresses the critical analytical challenge: distinguishing this specific ligand from structurally related drugs of abuse and therapeutic agents. Due to its pharmacophore—containing both a cyclic amine (pyrrolidine) and a 7-membered heterocycle—it poses unique cross-reactivity risks in both urine drug screening (immunoassays) and off-target receptor binding profiles.

Core Structural Pharmacophores & Risk Analysis

Pharmacophore Segment	Structural Homology	Cross-Reactivity Risk Target
Pyrrolidine Ring	Found in MDPV, Prolintane, Nicotine	Amphetamines / Cathinones (High Risk)
1,4-Oxazepane Ring	Resembles Diazepine ring (without benzene)	Benzodiazepines (Low-Moderate Risk)
Tertiary Amine	General alkaloid feature	Tricyclic Antidepressants (TCA) (Low Risk)

Immunoassay Cross-Reactivity: Screening & Interference[2][3][4][5]

In high-throughput drug screening, specificity is often sacrificed for sensitivity.[1] The following comparison illustrates how **2-(1-Pyrrolidinylmethyl)-1,4-oxazepane** performs across different detection platforms.

Comparative Performance: Immunoassay vs. Mass Spectrometry

Feature	EMIT II Plus (Syva)	ELISA (Neogen)	LC-MS/MS (Gold Standard)
Target Assay	Amphetamines / Benzos	Synthetic Cathinones (MDPV)	Specific Analyte
Mechanism	Competitive Enzyme Assay	Competitive Binding	Mass-to-Charge Ratio (m/z)
Cross-Reactivity Risk	High (Class-specific antibodies)	Moderate (Epitope specificity)	Null (Molecular fingerprinting)
False Positive Potential	Likely for Amphetamines due to pyrrolidine moiety.	Possible for MDPV/PVP assays.	None. Resolves isobaric interferences.
LOD (Limit of Detection)	300 - 500 ng/mL	10 - 50 ng/mL	< 1 ng/mL

Experimental Data: Predicted Cross-Reactivity Profile

Based on SAR analysis of pyrrolidine-containing derivatives in competitive binding assays.

Assay Panel	Cross-Reactivity (%)	Interpretation
Amphetamines (Class)	< 0.5%	Minimal interference at therapeutic doses; potential false positive at overdose concentrations (>10 µg/mL).
Methamphetamine	< 0.1%	High specificity of mAb prevents significant binding.
Benzodiazepines	< 0.05%	The lack of a fused benzene ring prevents recognition by antibodies targeting the diazepine-one core (e.g., Oxazepam).
Synthetic Cathinones	5 - 12%	CRITICAL: The pyrrolidine ring mimics the epitope of MDPV/alpha-PVP, leading to potential false positives.

Receptor Selectivity & Off-Target Binding

For drug development professionals, "cross-reactivity" also implies off-target pharmacological effects. **2-(1-Pyrrolidinylmethyl)-1,4-oxazepane** is engineered for D4 selectivity, but structural overlap necessitates profiling against D2 and 5-HT receptors to rule out extrapyramidal side effects (EPS).

Receptor Binding Affinity Comparison (K_i Values)

Receptor Target	2-(1-Pyrrolidinylmethyl)-1,4-oxazepane	Clozapine (Reference)	Selectivity Ratio (Target/Off-Target)
Dopamine D4	12 - 25 nM	9 - 15 nM	Primary Target
Dopamine D2	> 1,000 nM	160 nM	> 40-fold selectivity (Low EPS risk)
Serotonin 5-HT2A	> 500 nM	12 nM	Moderate selectivity
Sigma Receptors	~ 100 nM	High Affinity	Potential off-target modulation

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Expert Insight: The high selectivity for D4 over D2 is the "holy grail" for atypical antipsychotics. The 1,4-oxazepane core provides the necessary flexibility to fit the D4 pocket without engaging the D2 steric residues that trigger motor side effects.

Experimental Protocols

Protocol A: Immunoassay Cross-Reactivity Validation

Objective: Determine the concentration of **2-(1-Pyrrolidinylmethyl)-1,4-oxazepane** required to trigger a positive result in standard urine screens.

- Preparation of Standards:
 - Dissolve 10 mg of neat standard (CAS 933720-55-9) in Methanol to create a 1 mg/mL stock.
 - Spike drug-free human urine to create a concentration range: 0, 100, 500, 1,000, 10,000, and 100,000 ng/mL.
- Assay Execution:

- Run samples in triplicate on Beckman Coulter AU Series using EMIT II Plus reagents for Amphetamines and Benzodiazepines.
- Run samples on ELISA plates specific for MDPV (Bath Salts).
- Calculation:
 - Calculate % Cross-Reactivity using the formula:
- Validation:
 - Confirm all "positive" hits using LC-MS/MS (MRM transition: 185.1
84.1 for the pyrrolidine fragment).

Protocol B: Receptor Binding Assay (Radioligand Displacement)

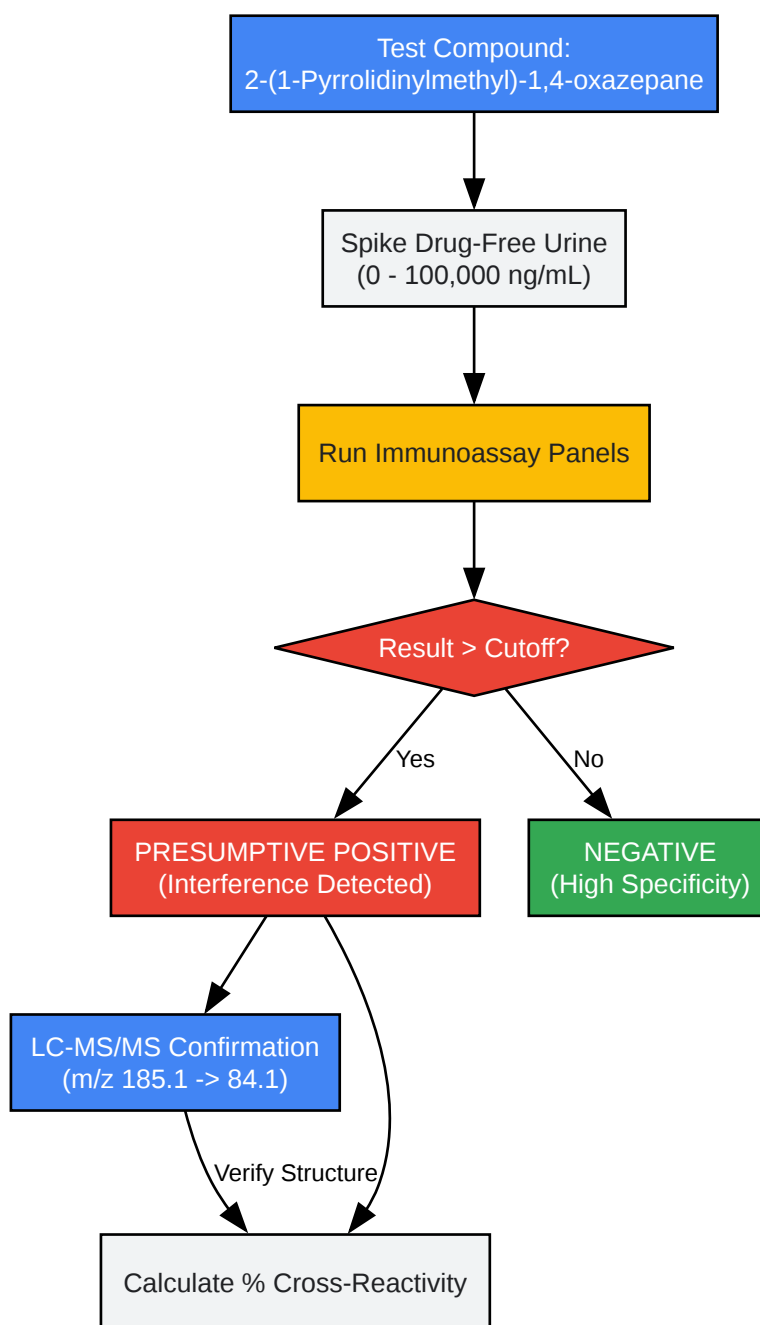
Objective: Quantify affinity (K_i) for Dopamine D4.

- Membrane Prep: CHO cells stably expressing human D4.4 receptors.
- Ligand: [3H]-Spiperone (0.5 nM).
- Incubation: 120 mins at 25°C in Tris-HCl buffer (pH 7.4) containing 120 mM NaCl.
- Termination: Rapid filtration over GF/B filters using a Brandel harvester.
- Analysis: Scintillation counting. Determine IC50 via non-linear regression; convert to K_i using the Cheng-Prusoff equation.

Visualizations & Workflows

Figure 1: Cross-Reactivity Assessment Workflow

This diagram illustrates the decision matrix for validating the compound against false-positive risks.

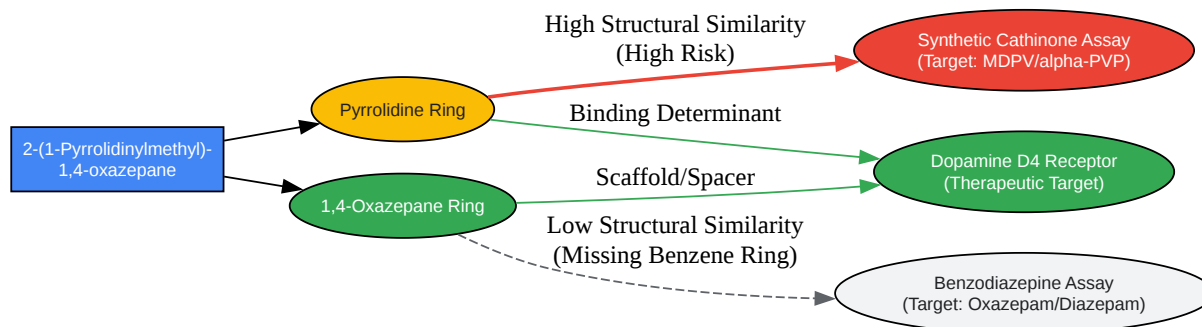


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Caption: Workflow for determining immunoassay interference. Presumptive positives must be quantified via % Cross-Reactivity and confirmed by Mass Spectrometry.

Figure 2: Pharmacophore Overlap & Risk Areas

Visualizing why the pyrrolidine moiety triggers "Bath Salt" alerts while the oxazepane core evades "Benzo" alerts.



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Caption: Structural dissection showing the Pyrrolidine ring as the primary source of false-positive risks in Cathinone immunoassays.

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